

3,4-Dibromohexane reaction kinetics comparison

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Compound Focus: 3,4-Dibromohexane

CAS No.: 16230-28-7

Cat. No.: S1520782

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Available Information on 3,4-Dibromohexane

The table below summarizes the basic chemical and physical properties of **3,4-dibromohexane** found in the search results.

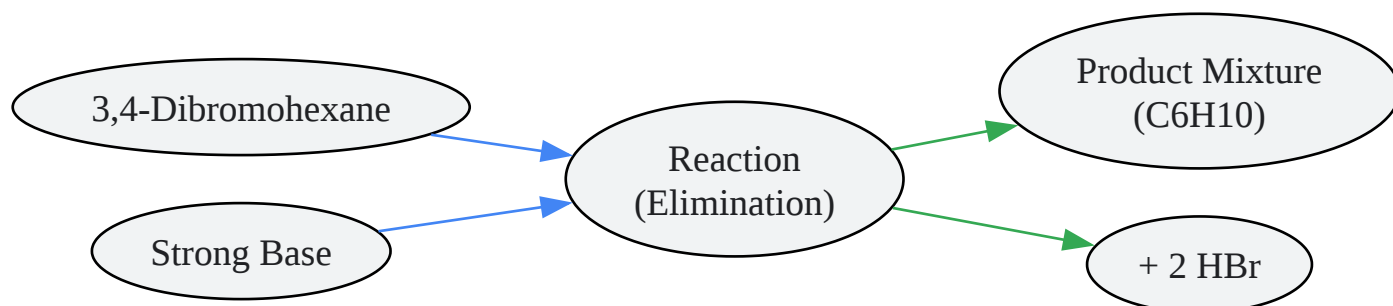
Property	Value	Source
CAS Number	16230-28-7	[1] [2]
Molecular Formula	C ₆ H ₁₂ Br ₂	[1] [2]
Molecular Weight	243.97 g/mol	[1] [2]
Density	1.594 g/mL at 25°C	[2]
Boiling Point	39°C at 0.8 mm Hg	[2]
Flash Point	>230 °F (~110 °C)	[2]
Appearance	Solid	[1]
Hazard Statements	H315, H319, H335	[1] [2]

Reported Chemical Reaction

The search results describe one specific reaction pathway for **3,4-dibromohexane**, though without kinetic data [3] [4].

- **Reaction with Strong Base:** Treatment with a strong base leads to the loss of two equivalents of HBr and the formation of a mixture of three possible isomeric products with the formula C_6H_{10} [3] [4].
- **Reaction Type:** This is a double dehydrohalogenation (elimination reaction).
- **Products:** The three possible products are not named in the search results, but the reaction suggests the formation of isomeric hexadienes or cyclic compounds [3] [4].

The following diagram illustrates this general elimination reaction pathway.



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References

1. , 3 - 4 - Safety DIBROMOHEXANE Sheet Data [chemicalbook.com]
2. , 3 - 4 | CAS#:16230-28-7 | Chemsrce dibromohexane [chemsrc.com]
3. Treatment of 3 , 4 - dibromohexane with strong base leads to... | bartleby [bartleby.com]
4. Additional Problems 14 – Organic Chemistry: A Tenth Edition... [ncstate.pressbooks.pub]

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